

Adrenomedullin (16-31) human peptide stability and storage conditions

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Compound of Interest

Compound Name: Adrenomedullin (16-31), human

Cat. No.: B612764

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Adrenomedullin (16-31) Human Peptide: Technical Support Center

For researchers, scientists, and drug development professionals utilizing Adrenomedullin (16-31) human peptide, this technical support center provides essential information on stability, storage, and handling to ensure the integrity and optimal performance of the peptide in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized Adrenomedullin (16-31) human peptide upon arrival?

A1: For long-term storage, the lyophilized powder should be stored at -20°C or -80°C. When stored correctly, the peptide is stable for at least one to two years. For short-term storage of a few days to weeks, the lyophilized peptide can be kept at 4°C. It is crucial to keep the vial tightly sealed and protected from moisture.

Q2: What is the recommended solvent for reconstituting Adrenomedullin (16-31)?

A2: The recommended solvent for reconstituting Adrenomedullin (16-31) is sterile, distilled water. The peptide is soluble in water at a concentration of ≥ 100 mg/mL. For some applications, dissolving in a sterile, dilute (0.1%) acetic acid solution can also be an option,

which can then be further diluted with the appropriate buffer. Some suppliers also note solubility in DMSO.

Q3: How should I store the reconstituted Adrenomedullin (16-31) solution?

A3: Once reconstituted, the peptide solution is less stable than the lyophilized powder. For optimal stability, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C or -80°C. At -20°C, the solution is generally stable for up to one month, while at -80°C, it can be stored for up to six months. For very short-term storage (1-2 days), the solution can be kept at 4°C.

Q4: Can I store the reconstituted peptide at room temperature during my experiment?

A4: Lyophilized peptides are stable at room temperature for several days to weeks. However, peptide solutions are much less stable. It is recommended to minimize the time the reconstituted peptide is kept at room temperature. During experimental procedures, it is best practice to keep the peptide solution on ice.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no biological activity	1. Improper storage leading to degradation. 2. Repeated freeze-thaw cycles of the reconstituted solution. 3. Incorrect reconstitution solvent or pH. 4. Oxidation of the peptide.	1. Ensure the peptide was stored at the recommended temperatures (-20°C or -80°C). 2. Aliquot the reconstituted peptide to avoid multiple freeze-thaw cycles. 3. Reconstitute the peptide in sterile, distilled water. Ensure the final buffer pH is between 5 and 7 for optimal stability. 4. If the peptide contains susceptible residues, consider using buffers degassed with an inert gas like nitrogen or argon.
Precipitation of the peptide upon reconstitution or after freezing	1. The peptide has low solubility in the chosen solvent. 2. The concentration is too high. 3. The peptide is aggregating.	1. Sonication can aid in dissolving the peptide. Gently warming the tube to 37°C may also help. 2. Try reconstituting at a lower concentration. 3. If aggregation is suspected, consult the manufacturer's guidelines for specific solubilization protocols.
Inconsistent results between experiments	1. Variability in peptide concentration due to improper dissolution or storage. 2. Degradation of the peptide stock over time. 3. Species-specific differences in activity.	1. Ensure the peptide is fully dissolved before use. Use freshly prepared dilutions for each experiment. 2. Use a fresh aliquot of the peptide for each experiment to ensure consistent activity. 3. Be aware that Adrenomedullin (16-31) has been shown to have pressor activity in rats but not in cats. Ensure the peptide is

appropriate for your animal model.[\[1\]](#)

Unexpected biological effects	The peptide fragment may have different biological activities compared to the full-length Adrenomedullin.	Adrenomedullin (16-31) has been reported to possess pressor activity, unlike the hypotensive effect of the full-length peptide. [1] Review the literature for the known effects of this specific fragment in your experimental system.
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Data Presentation

Table 1: Recommended Storage Conditions for Adrenomedullin (16-31) Human Peptide

Form	Storage Temperature	Duration of Stability
Lyophilized Powder	-80°C	Up to 2 years
-20°C	Up to 1 year	
Room Temperature	Short-term (days to weeks)	
Reconstituted Solution	-80°C	Up to 6 months
-20°C	Up to 1 month	

Experimental Protocols

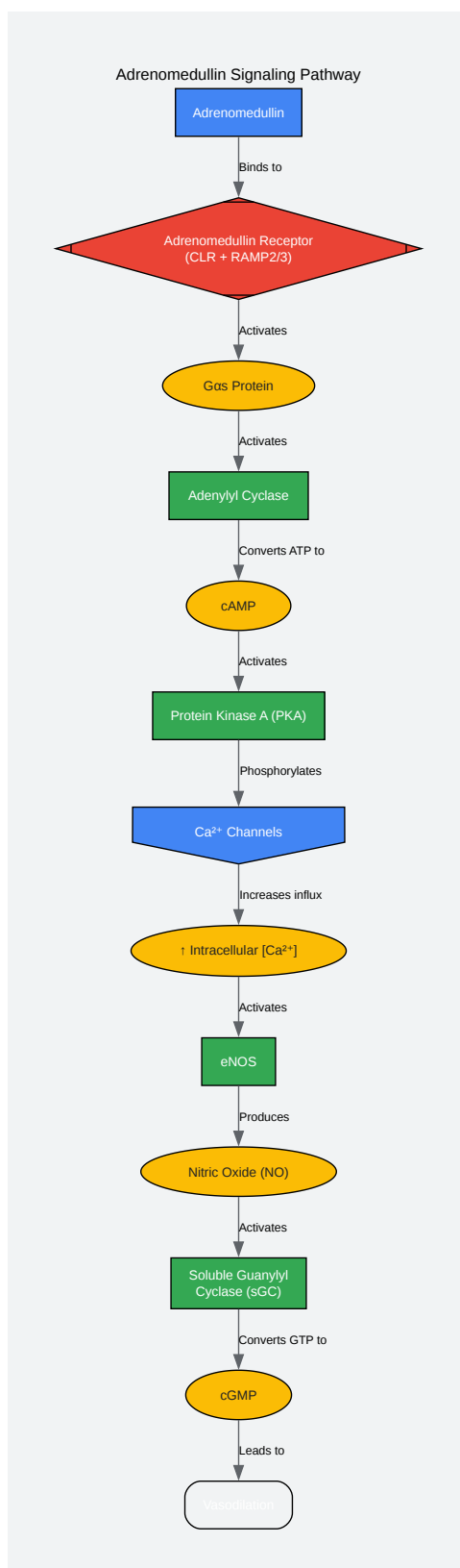
Protocol for Reconstitution of Adrenomedullin (16-31) Human Peptide

- **Acclimatization:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial, which can degrade the peptide.
- **Solvent Preparation:** Use sterile, distilled water as the primary solvent. Ensure the solvent is at room temperature.

- **Reconstitution:** Carefully add the appropriate volume of sterile water to the vial to achieve the desired stock concentration. For example, to prepare a 1 mg/mL stock solution, add 1 mL of water to a vial containing 1 mg of peptide.
- **Dissolution:** Gently swirl or vortex the vial to ensure the peptide is completely dissolved. If necessary, sonication in a water bath for a short period can aid dissolution. Avoid vigorous shaking, which can cause aggregation.
- **Aliquoting and Storage:** Once fully dissolved, immediately aliquot the stock solution into single-use, low-protein-binding microcentrifuge tubes. Store these aliquots at -20°C or -80°C.

Mandatory Visualization

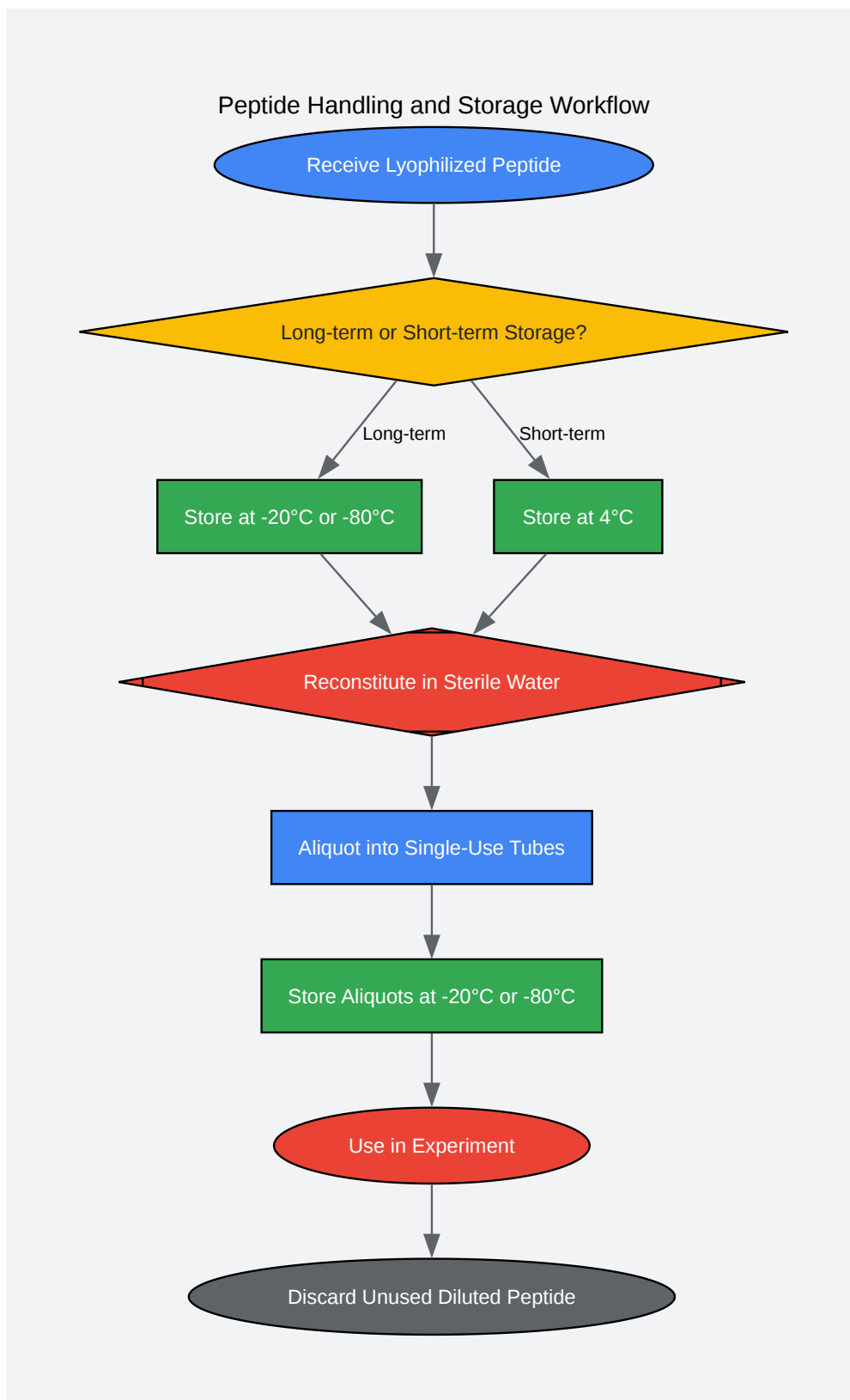
Adrenomedullin Signaling Pathway



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Caption: Adrenomedullin signaling cascade leading to vasodilation.

Experimental Workflow for Peptide Handling



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Caption: Recommended workflow for handling and storing peptides.

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References

- 1. genscript.com [genscript.com]
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